

Proper Disposal of Golvatinib: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Golvatinib	
Cat. No.:	B1684476	Get Quote

For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **Golvatinib** (also known as E7050), a potent tyrosine kinase inhibitor used in cancer research. Adherence to these procedures is critical to ensure personnel safety and environmental protection. **Golvatinib** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects, necessitating its handling as hazardous cytotoxic waste.

Immediate Safety Precautions

Before handling **Golvatinib** for disposal, ensure you are wearing the appropriate Personal Protective Equipment (PPE):

- Gloves: Two pairs of chemotherapy-grade gloves are required.
- Gown: A disposable, lint-free, and non-permeable gown with a solid front and long sleeves.
- Eye Protection: Safety goggles or a face shield.
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form or if there is a risk of aerosolization.

All handling of **Golvatinib**, including preparation for disposal, should be conducted within a certified chemical fume hood or a Class II Type B2 biological safety cabinet to minimize exposure risks.



Waste Segregation and Containerization: A Step-by-Step Protocol

Proper segregation of **Golvatinib** waste is crucial. Do not mix it with regular trash, biohazardous waste (unless also contaminated with **Golvatinib**), or other chemical waste streams. Specific color-coded containers are used to distinguish between different types of cytotoxic waste.

Step 1: Identify the Type of Waste

Categorize Golvatinib waste into one of the following two categories:

- Bulk Golvatinib Waste: This includes unused or expired Golvatinib powder or solutions, grossly contaminated items, and materials used to clean up spills. Any container holding more than 3% of its original volume of Golvatinib is considered bulk waste.
- Trace Golvatinib Waste: This consists of items with minimal residual contamination.
 Examples include empty vials, syringes, pipette tips, and contaminated PPE (gloves, gowns, etc.) from routine handling. A container is considered "RCRA empty" and its contents as trace waste if it holds less than 3% of its original volume.

Step 2: Use the Correct Waste Containers

- For Bulk Golvatinib Waste:
 - Use a designated black hazardous waste container that is leak-proof and has a secure lid.
 - Label the container clearly with "Hazardous Waste," "Cytotoxic," and the chemical name
 "Golvatinib."
- For Trace Golvatinib Waste:
 - Sharps: Dispose of all needles, syringes, and other sharp objects contaminated with trace amounts of **Golvatinib** in a yellow, puncture-resistant sharps container specifically designated for chemotherapy waste.





 Non-Sharps: Place contaminated soft materials like gloves, gowns, and bench paper into a yellow chemotherapy waste bag.

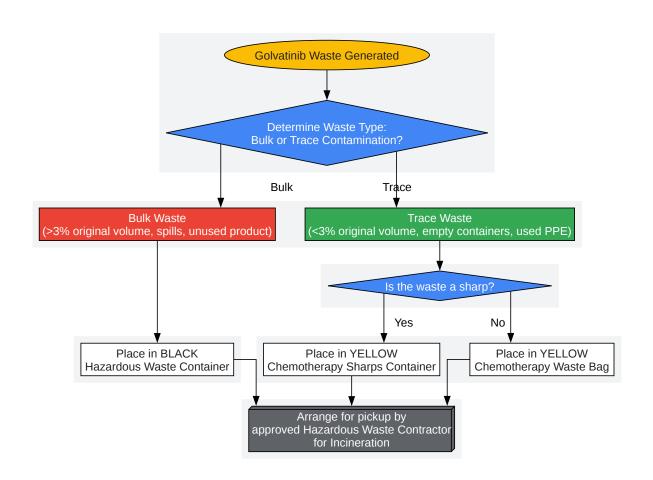
Step 3: Decontamination of Empty Vials

While vials containing trace amounts of **Golvatinib** should be disposed of as trace waste, it is good practice to decontaminate the exterior of the vials before disposal to prevent secondary contamination. Wipe the outside of the vial with a suitable decontamination solution (e.g., a high-pH solution, depending on institutional guidelines) followed by sterile water. The wipes used for decontamination should be disposed of as trace **Golvatinib** waste.

Disposal Procedure Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Golvatinib** waste.





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Golvatinib Waste Disposal Workflow

Quantitative Data on Golvatinib

The following table summarizes the known hazard information for **Golvatinib**.



Parameter	Data	Reference
Chemical Formula	C33H37F2N7O4	INVALID-LINK
Molar Mass	633.7 g/mol	INVALID-LINK
Hazard Statements	H302: Harmful if swallowedH410: Very toxic to aquatic life with long lasting effects	INVALID-LINK
Aquatic Toxicity	Specific LC50/EC50 values are not publicly available. However, the H410 classification indicates a high level of toxicity to aquatic organisms.	INVALID-LINK

Note on Aquatic Toxicity: The GHS classification "H410: Very toxic to aquatic life with long-lasting effects" generally implies that the substance has an acute toxicity (LC50 for fish, EC50 for crustaceans, or ErC50 for algae) of ≤ 1 mg/L. This underscores the critical importance of preventing **Golvatinib** from entering aquatic environments through improper disposal.

Experimental Protocols and Signaling Pathways

Golvatinib is a dual inhibitor of the c-Met and VEGFR-2 tyrosine kinases. Its mechanism of action involves blocking these signaling pathways, which are crucial for tumor cell growth, proliferation, and angiogenesis. While understanding this mechanism is vital for its application in research, it does not necessitate a unique disposal protocol beyond the standard guidelines for cytotoxic compounds. No specific experimental protocols that would alter these disposal procedures have been identified. The logical relationships for proper disposal are outlined in the workflow diagram above.

By adhering to these detailed procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **Golvatinib**, thereby protecting themselves, their colleagues, and the environment from the potential hazards of this potent research compound.







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